

# RH 795: A Technical Guide for Membrane Potential Imaging

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## Compound of Interest

Compound Name: RH 795

Cat. No.: B12409352

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## Introduction

**RH 795** is a lipophilic styryl dye renowned for its utility as a fast-response potentiometric probe, enabling the real-time visualization of membrane potential dynamics in excitable cells, particularly neurons.<sup>[1][2]</sup> Its rapid response characteristics make it an invaluable tool for investigating transient electrical events such as action potentials and synaptic activity. A key advantage of **RH 795** over other dyes, like RH 414, is its reduced physiological side effects; for instance, it does not induce arterial constriction during cortical staining, making it more suitable for in vivo studies.<sup>[1]</sup> This technical guide provides an in-depth overview of **RH 795**, including its core properties, a detailed experimental protocol, and a discussion of its applications in neuroscience and drug discovery.

## Core Properties of RH 795

**RH 795**'s functionality is rooted in its chemical and spectral characteristics. As a member of the styryl dye family, its fluorescence emission is highly sensitive to the surrounding electrical field.

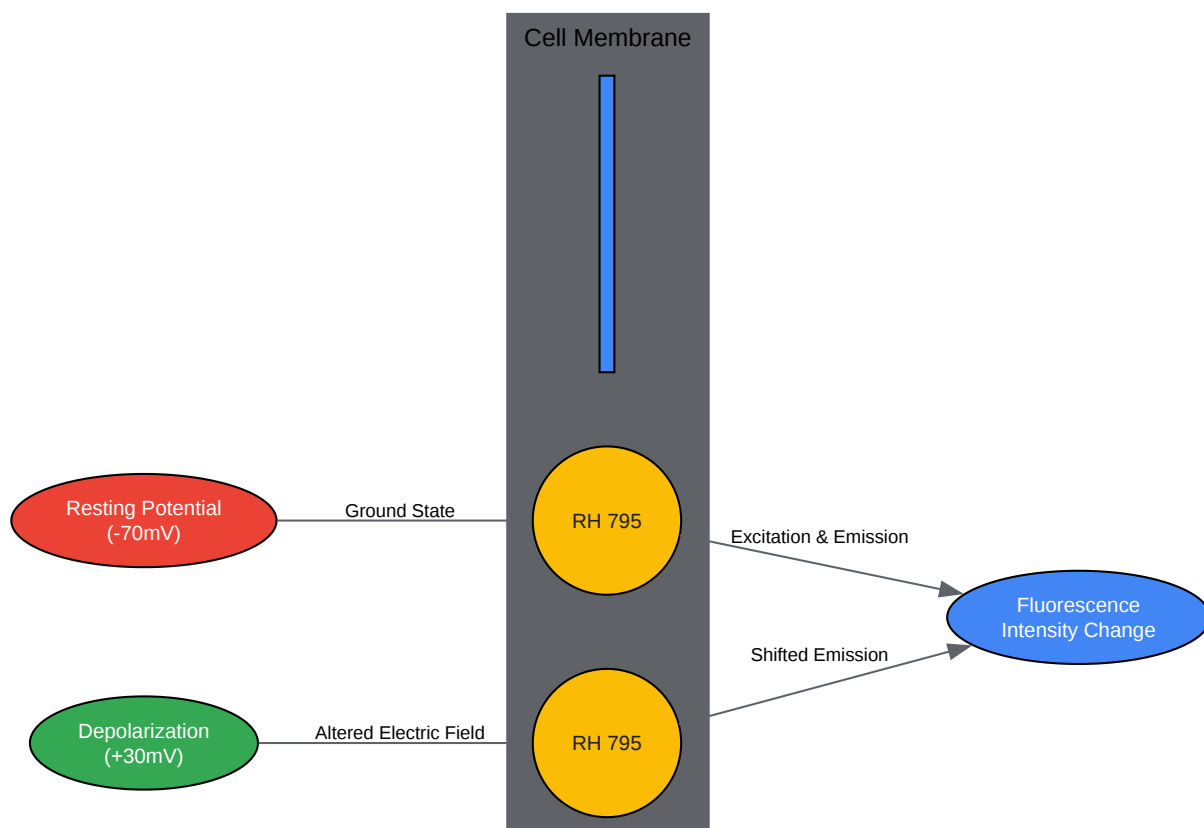


| Property                   | Value   |
|----------------------------|---|
| Chemical Formula           | C <sub>26</sub> H <sub>39</sub> Br <sub>2</sub> N <sub>3</sub> O <sub>2</sub>   |
| Molecular Weight           | 585.42 g/mol  |
| CAS Number                 | 172807-13-5   |
| Form                       | Orange-red solid  |
| Solubility                 | Water soluble   |
| Excitation (in Methanol)   | ~530 nm   |
| Emission (in Methanol)     | ~712 nm   |
| Spectral Shift in Membrane | In a lipid environment, the excitation and emission spectra typically undergo a blue shift of approximately 20 nm and 80 nm, respectively.<br><a href="#">[1]</a>   |
| Response Type              | Fast-response potentiometric dye  |
| Reported Sensitivity       | While specific data for RH 795 is not readily available, similar styryl dyes like RH 237 exhibit a fractional fluorescence change of approximately 3-20% per 100 mV change in membrane potential. <a href="#">[3]</a> <a href="#">[4]</a> |

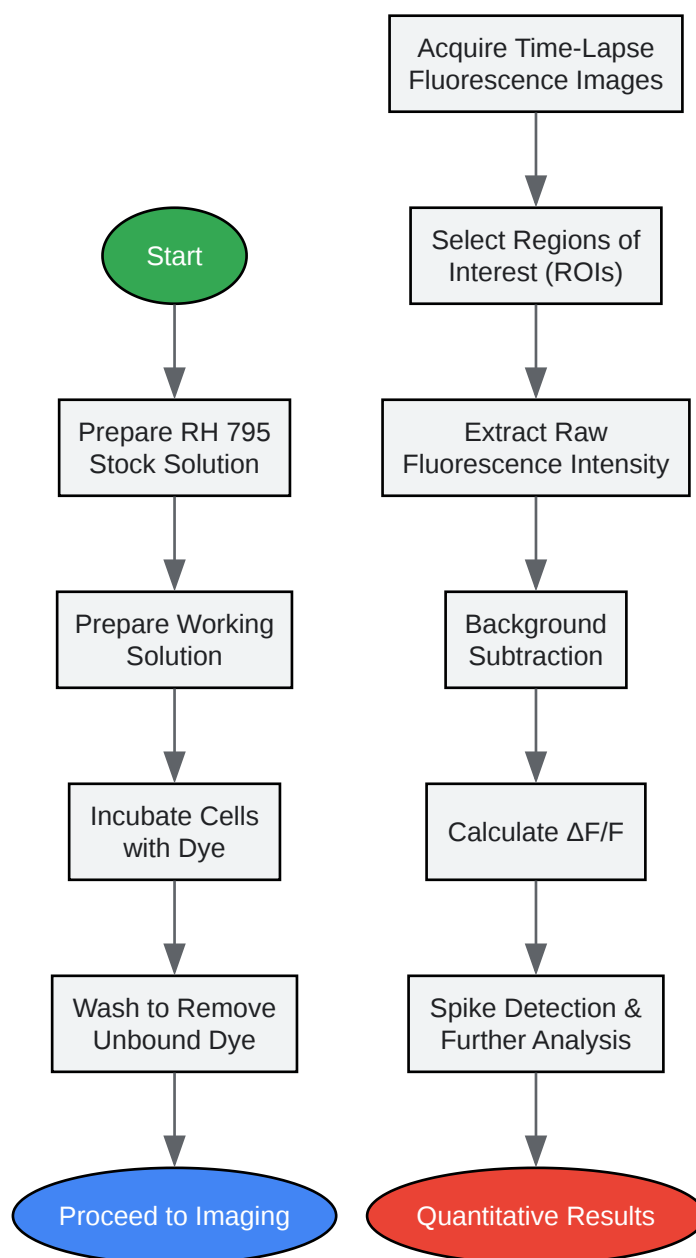
## Mechanism of Action

The voltage-sensing mechanism of **RH 795** is based on an electrochromic shift. The dye molecules insert into the outer leaflet of the plasma membrane. A change in the transmembrane potential alters the electronic environment of the dye's chromophore. This perturbation of the electric field causes a rapid shift in the dye's electronic ground and excited states, leading to a corresponding change in its fluorescence emission spectrum. This process is extremely fast, allowing for the detection of membrane potential changes on a millisecond timescale.









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- To cite this document: BenchChem. [RH 795: A Technical Guide for Membrane Potential Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409352#rh-795-dye-for-membrane-potential]

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